

An In-depth Technical Guide on the Safety Data of Direct Blue 218

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Compound of Interest

Compound Name: Direct blue 218

Cat. No.: B1143841

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This guide provides a comprehensive overview of the safety data for C.I. **Direct Blue 218** (CAS No. 28407-37-6), a bis-azo copper complex dye. The information is intended for researchers, scientists, and professionals in drug development who may handle this substance.

Physicochemical and Toxicological Data

The following tables summarize the key quantitative data available for **Direct Blue 218**, compiled from various safety and toxicology databases.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₃₂ H ₁₆ Cu ₂ N ₆ Na ₄ O ₁₆ S ₄	[1]
Molecular Weight	1087.8 g/mol	[2][3]
Physical Description	Deep purple to dark blue amorphous powder	[2][4]
Solubility	10 to 50 mg/mL in water at 63°F (17.2°C)	[3][4]

Table 2: Toxicological Data

Parameter	Value	Species	Route	Source
Carcinogenicity	Clear evidence of carcinogenic activity (hepatocellular adenomas and carcinomas)	Male and female B6C3F1 mice	Oral (feed)	[2][5]
Carcinogenicity	Some evidence of carcinogenic activity (pharyngeal neoplasms)	Male F344/N rats	Oral (feed)	[2][5]
Carcinogenicity	No evidence of carcinogenic activity	Female F344/N rats	Oral (feed)	[2][5]
Genotoxicity	Not mutagenic in Salmonella typhimurium (Ames test)	Bacteria	In vitro	[6]
Genotoxicity	Induced a small but significant increase in sister chromatid exchanges	Chinese hamster ovary cells	In vitro (without S9 activation)	[6][7]
No Significant Risk Level (NSRL)	50 µ g/day	Human	-	[6]

Experimental Protocols

Detailed experimental protocols for the toxicological studies are available in the referenced National Toxicology Program (NTP) technical reports. The following summarizes the general methodology for the 2-year feed studies.

Carcinogenicity Bioassay in Rats and Mice (NTP Protocol Summary):

- Test Substance: C.I. **Direct Blue 218** (technical grade)
- Species: Male and female F344/N rats and B6C3F1 mice.
- Administration Route: In feed.
- Dosage Levels:
 - Rats: 0, 1,000, 3,000, or 10,000 ppm.
 - Mice: 0, 1,000, 3,000, or 10,000 ppm.
- Duration: 103 weeks.
- Observations: Animals were observed for signs of toxicity and mortality. At the end of the study, a complete necropsy was performed, and tissues were examined histopathologically for neoplasms.

Hazard Identification and Safety Precautions

Direct Blue 218 is classified as a hazardous substance. The primary health concerns are its carcinogenicity and potential for skin sensitization.^{[2][4]} It is reasonably anticipated to be a human carcinogen.^[8] As an azo dye, it may be explosive when suspended in air at specific concentrations.^{[2][3]}

GHS Hazard Information:

- Hazard Class: Carcinogenicity, Category 1A/1B.^{[4][7]}
- Hazard Statement: May cause cancer.^[7]

The following diagram visualizes the key hazards associated with **Direct Blue 218**.

Caption: GHS Hazard Pictogram and Statement for **Direct Blue 218**.

Emergency Procedures

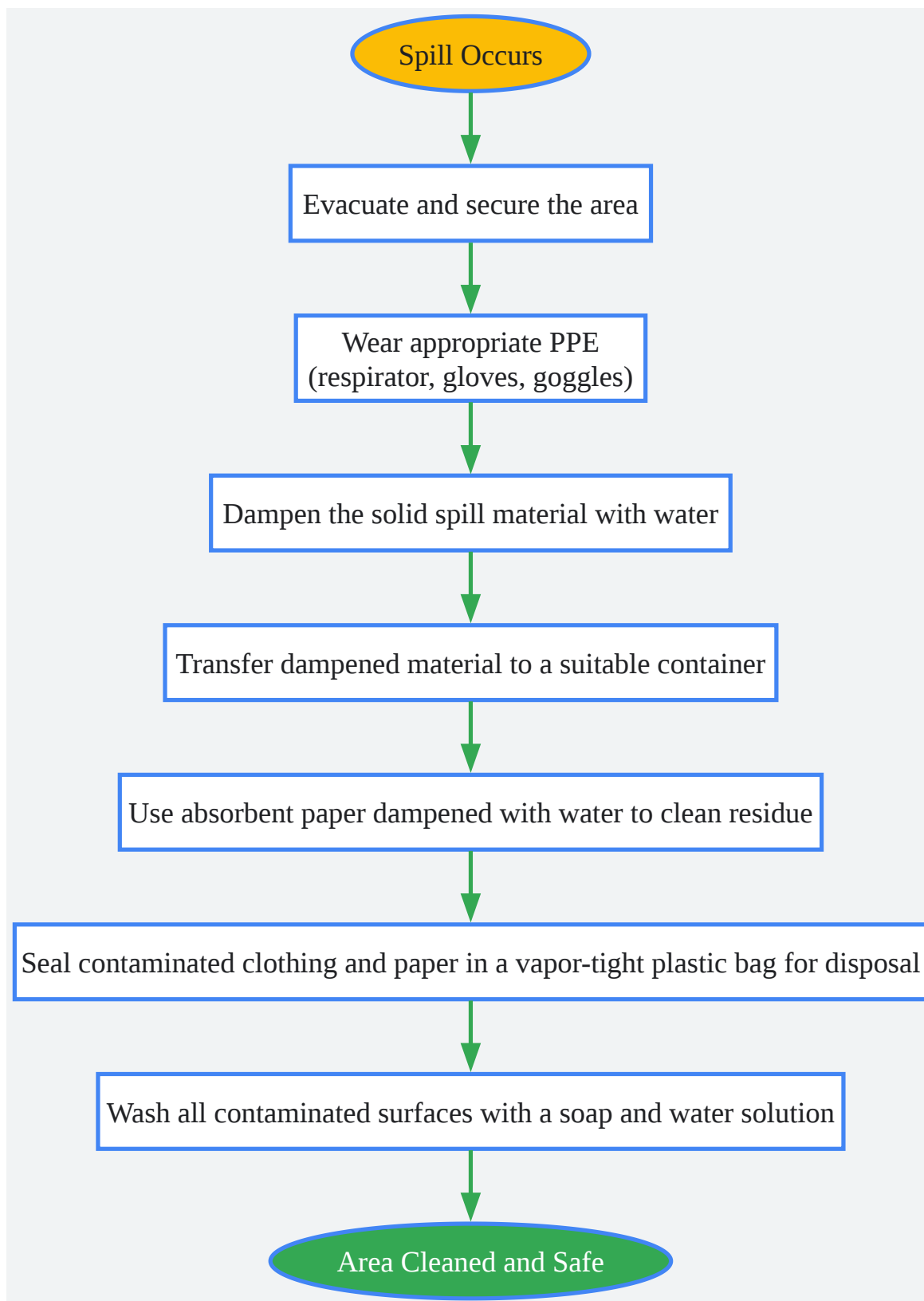
Proper procedures must be followed in the event of a spill or exposure to minimize health risks.

First Aid Measures:

- Ingestion: Do not induce vomiting. If the victim is conscious, give 1-2 glasses of water to dilute the chemical and seek immediate medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen and seek medical attention.
- Skin Contact: Wash the affected area with soap and water. This compound may cause skin sensitization.^{[2][3]}
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.

Spill Response:

The following workflow outlines the recommended procedure for handling a small spill of **Direct Blue 218**.^{[3][4][5]}



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Caption: Workflow for Handling a Small Chemical Spill of **Direct Blue 218**.

Handling and Storage

- Handling: Use this chemical in a well-ventilated area, preferably in a chemical fume hood. Avoid generating dust. Wear appropriate personal protective equipment (PPE), including a NIOSH-approved respirator, chemical-resistant gloves, and safety goggles.[3][9]
- Storage: Store the material at ambient temperatures, protected from light, in a tightly sealed container.[3]

Stability and Reactivity

- Reactivity: C.I. **Direct Blue 218** is a diazo compound. Azo compounds can be explosive, particularly when suspended in air.[2][3] They can form toxic gases when mixed with acids, aldehydes, and other reactive chemicals.[3][4]
- Chemical Stability: Stable under normal temperatures and pressures.[9]
- Incompatible Materials: Strong oxidizing agents.[3][9]

This technical guide is intended to provide essential safety information for **Direct Blue 218**. Users should always consult the most current and complete Safety Data Sheet (SDS) from their supplier before handling this chemical and adhere to all institutional and regulatory safety protocols.

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